

Daminozide as a tool for studying dwarfing mechanisms in plants

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Compound of Interest

Compound Name: *Daminozide*

Cat. No.: *B1669788*

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Daminozide: A Tool for Elucidating Plant Dwarfing Mechanisms

Application Notes

Daminozide, a synthetic plant growth regulator, serves as a valuable tool for researchers and scientists investigating the intricate mechanisms of plant height regulation and dwarfing. Its primary mode of action involves the inhibition of gibberellin (GA) biosynthesis, a key hormone group responsible for stem elongation.[1][2] By specifically targeting the late stages of GA metabolism, **daminozide** provides a means to study the physiological and molecular consequences of reduced active gibberellin levels in a controlled manner.

Daminozide is absorbed by the leaves and translocated throughout the plant, where it interferes with the activity of 2-oxoglutarate-dependent dioxygenases.[3] Notably, it inhibits the enzyme 3 β -hydroxylase, which catalyzes the conversion of the inactive GA precursor, GA20, into the biologically active GA1.[4] This targeted inhibition allows for the study of the specific roles of active GAs in stem growth and overall plant development. The resulting dwarfed phenotype is characterized by reduced internode elongation, leading to more compact plants.

Researchers can utilize **daminozide** to:

- Investigate the dose-dependent effects of GA reduction on plant morphology and anatomy.

- Study the downstream molecular responses to GA deficiency, including changes in gene expression and protein activity.
- Elucidate the crosstalk between gibberellin signaling and other hormone pathways.
- Screen for genetic mutations or chemical compounds that can overcome or mimic the effects of **daminozide**, thereby identifying new components of the plant growth regulatory network.

While effective, it is important to note that the use of **daminozide** on food crops has been curtailed due to potential health concerns associated with its metabolite, 1,1-dimethylhydrazine. Therefore, its application in research should be conducted with appropriate safety measures and is primarily suited for studies on ornamental and non-food plant species.

Quantitative Data Summary

The following tables summarize the quantitative effects of **daminozide** on various plant species as reported in cited literature. These data provide a reference for designing experiments to achieve desired levels of growth retardation.

Table 1: Effect of **Daminozide** on Chrysanthemum (*Dendranthema grandiflora*)

Cultivar	Daminozide Concentration (ppm)	Application Method	Plant Height Reduction (%)	Reference
Bright Golden Anne	2000, 6000, 15000	Foliar Spray	Concentration-dependent inhibition of stem growth	
Dolly White	250, 500, 750, 1000	Foliar Spray	Significant reduction compared to control	
Not Specified	4000, 8000	Foliar Spray	Significant reduction	
Regan Sunny	up to 5000	Foliar Spray	Not specified	
Yellow Reagan & White Reagan	3000	Foliar Spray	Significant reduction in stem length	

Table 2: Effect of **Daminozide** on Other Ornamental Species

Plant Species	Daminozide Concentration (ppm)	Application Method	Observed Effect	Reference
Eustoma grandiflorum (Lisianthus)	500, 1000, 1500	Foliar Spray	1000 and 1500 ppm optimal for vegetative development (e.g., 15 cm plant height)	
Helianthus annuus (Sunflower) 'BRS-Oasis'	4000, 6000, 8000	Foliar Spray	6000 ppm (2 applications) or 4000 ppm (3 applications) reduced height	
Nerium oleander	500	Drench	Reduced plant height to 62.87 cm	
Vicia faba L. (Broad Bean)	8 kg/ha (Alar-85)	Foliar Spray	Shortened plant height	

Experimental Protocols

Protocol 1: General Application of Daminozide for Inducing Dwarfing in Ornamental Plants

This protocol provides a general guideline for applying **daminozide** to study its effects on plant height. Researchers should optimize concentrations and application timing for their specific plant species and experimental goals.

Materials:

- **Daminozide** (e.g., B-Nine®, Dazide®) as a water-soluble granule (85% active ingredient)
- Distilled water

- Spray bottle or research-grade sprayer
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses
- Well-watered and healthy experimental plants

Procedure:

- Solution Preparation:
 - Calculate the required amount of **daminozide** to achieve the desired concentration (ppm). For an 85% active ingredient formulation, use the following formula:
 - $\text{Grams of product per liter} = (\text{Desired ppm} \times 1) / (850)$
 - Dissolve the calculated amount of **daminozide** in a small amount of distilled water, then bring it to the final volume. Ensure the powder is fully dissolved. Prepare fresh solutions on the day of use.
- Plant Preparation:
 - Ensure plants are well-watered prior to application, but the foliage should be dry. Applying to wilted plants can reduce uptake.
- Application:
 - Apply the **daminozide** solution as a foliar spray, ensuring thorough coverage of all leaves until runoff. A typical spray volume is approximately 2 quarts per 100 square feet of growing area.
 - For optimal absorption, apply during periods of high humidity, on a cloudy day, or at lower temperatures to slow the drying time of the spray on the leaf surface.
- Post-Application Care:
 - Avoid overhead irrigation immediately after application to prevent washing the product off the leaves.

- Monitor plants regularly for signs of growth retardation and any potential phytotoxicity.
- The effects of **daminozide** are typically visible within a few weeks and can last for one to four weeks depending on the crop and application rate. Multiple applications may be necessary for sustained growth inhibition.

Protocol 2: Investigating Dose-Response of Daminozide on Chrysanthemum Height

This protocol details a specific experiment to quantify the relationship between **daminozide** concentration and the degree of dwarfing in chrysanthemum.

Materials:

- Chrysanthemum morifolium cuttings (e.g., cv. 'Bright Golden Anne')
- Potting medium
- Pots (e.g., 15 cm x 15 cm)
- **Daminozide** stock solution (e.g., 15000 ppm)
- Distilled water for dilutions
- Ruler or caliper for height measurements

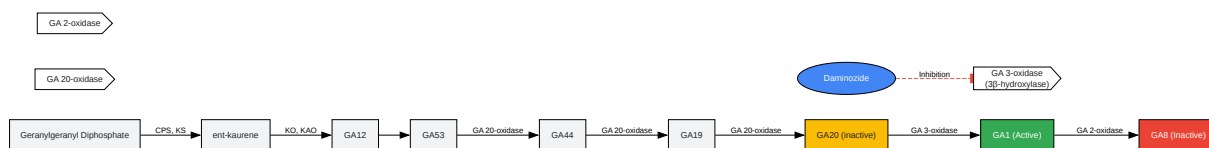
Procedure:

- Plant Establishment:
 - Plant chrysanthemum cuttings in pots and grow under standard greenhouse conditions until they are well-established and actively growing.
- Treatment Groups:
 - Prepare a series of **daminozide** concentrations (e.g., 0 ppm (control), 250 ppm, 500 ppm, 1000 ppm, 2500 ppm, 5000 ppm) by diluting the stock solution with distilled water.

- Randomly assign plants to each treatment group, ensuring a sufficient number of replicates for statistical analysis (e.g., 10 plants per treatment).
- Application:
 - Apply the respective **daminozide** solutions as a foliar spray 30 and 60 days after planting the cuttings.
- Data Collection:
 - Measure the initial height of each plant before the first application.
 - Measure the final plant height at a predetermined time point after the last application (e.g., at the time of flowering).
 - Calculate the percentage of height reduction for each treatment group relative to the control group.
- Analysis:
 - Perform statistical analysis (e.g., ANOVA followed by a post-hoc test) to determine the significance of the differences in plant height between the treatment groups.

Visualizations

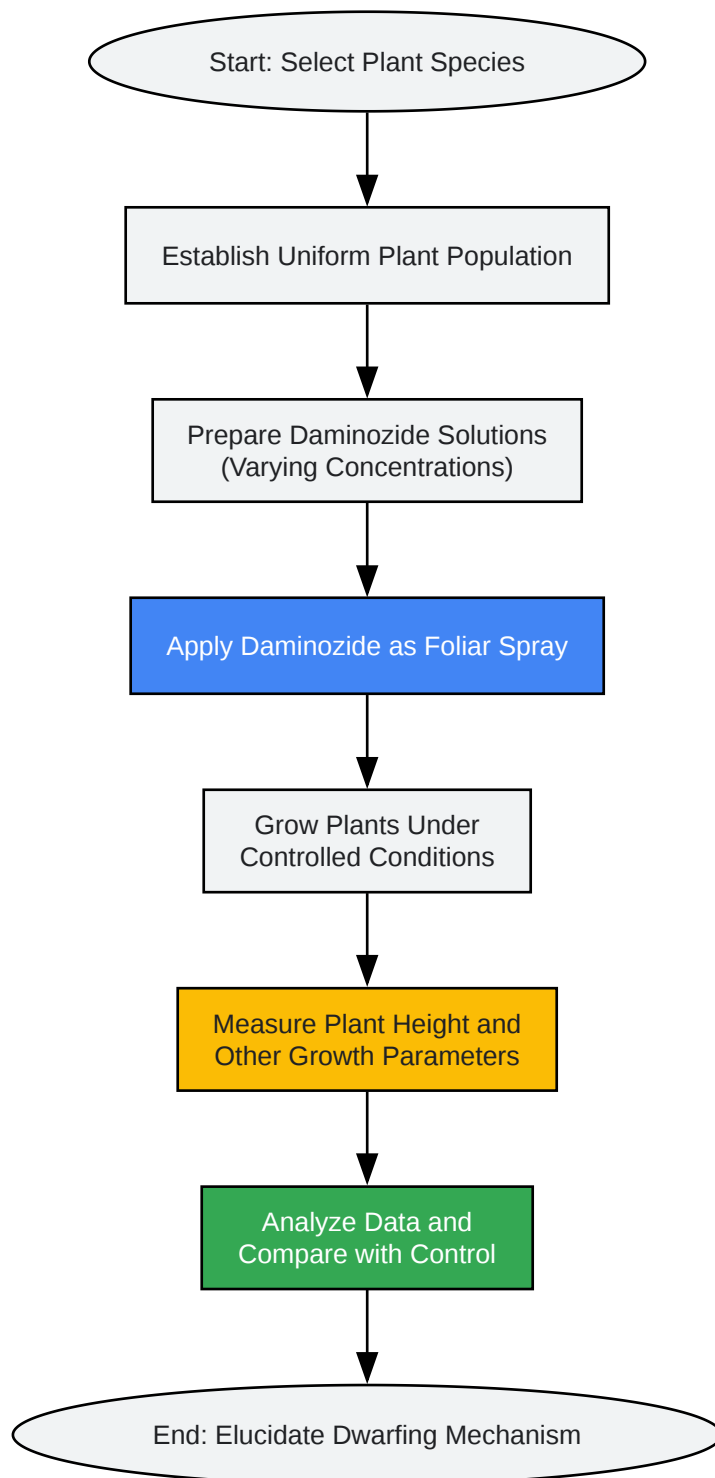
Signaling Pathway



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Caption: **Daminozide** inhibits the GA biosynthesis pathway.

Experimental Workflow



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Caption: Workflow for studying **daminozide**'s dwarfing effects.

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